

# Oganesson Production Technical Support Center

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## Compound of Interest

Compound Name: CM-118

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Disclaimer: The concept of "Oganesson solutions" is presently in the realm of theoretical science. Oganesson (Og), element 118, is a synthetic, superheavy element with an extremely short half-life of less than a millisecond.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) To date, only a handful of Oganesson atoms have ever been produced and detected.[\[1\]](#)[\[5\]](#) Consequently, it is not possible to create a solution of Oganesson with current technology. This technical support guide addresses the challenges and troubleshooting related to the synthesis of individual Oganesson atoms in particle accelerator experiments.

## Frequently Asked Questions (FAQs)

Q1: Why is the production rate of Oganesson atoms so low?

A1: The low production rate is due to an extremely small fusion reaction probability, also known as a low cross-section.[\[1\]](#)[\[6\]](#) The synthesis of Oganesson requires the fusion of two lighter nuclei, a process that is highly inefficient. For the reaction involving a Californium-249 target and a Calcium-48 beam, the cross-section is only about 0.3 to 0.6 picobarns.[\[1\]](#)[\[6\]](#) This incredibly low probability means that a massive number of projectile ions must be fired at the target over a long period to produce even a single atom.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: What is the most successful method for synthesizing Oganesson to date?

A2: The only confirmed method of Oganesson synthesis is through the nuclear fusion reaction of Calcium-48 ions with a Californium-249 target.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#) This process is conducted in a

heavy ion accelerator or cyclotron, where the Calcium-48 beam is accelerated to a specific high energy (around 245 MeV) and directed at the Californium target.[9][10]

**Q3:** How many atoms of Oganesson have been successfully synthesized?

**A3:** As of recent reports, only five atoms of the isotope Oganesson-294 have been successfully produced and identified.[1][5]

**Q4:** What are the primary decay products of Oganesson-294?

**A4:** Oganesson-294 decays into Livermorium-290 ( $^{290}\text{Lv}$ ) through alpha decay.[3][4] This decay is a key part of the identification process, as the subsequent decay chain can be traced to known isotopes.

**Q5:** Are there alternative reactions being explored for Oganesson synthesis?

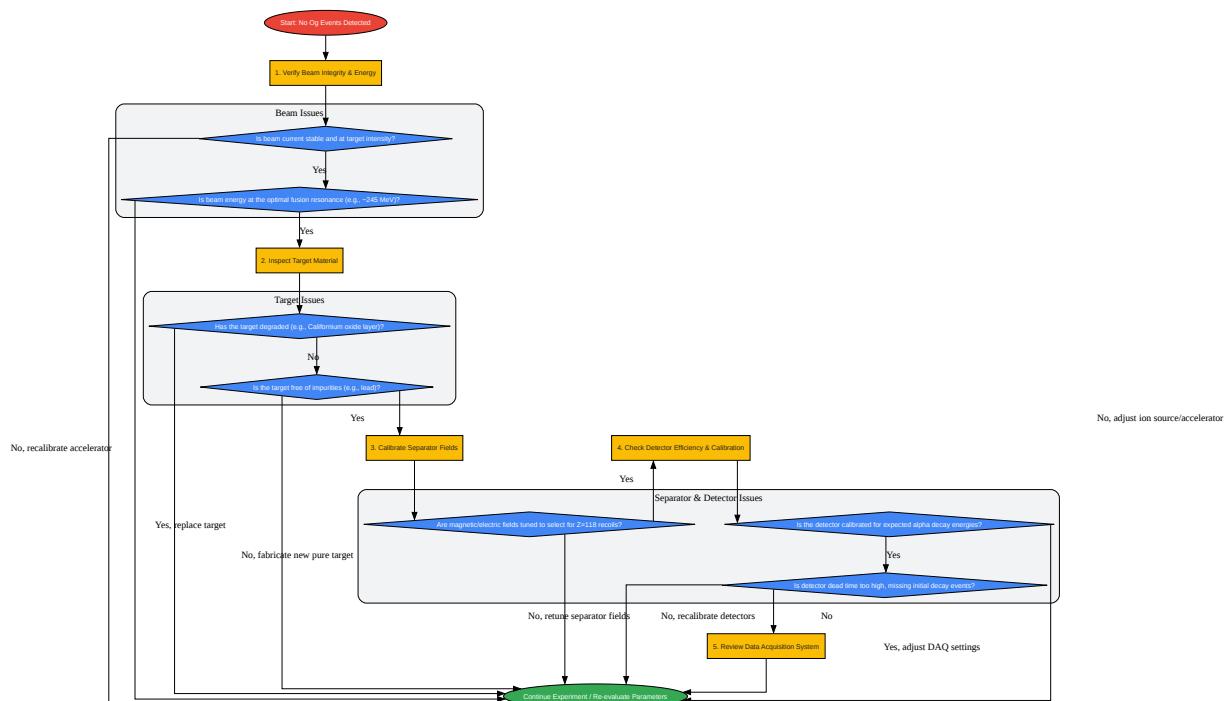
**A5:** Yes, researchers have explored other potential reactions. An early, unconfirmed claim involved fusing lead with krypton.[1][6] More recently, to push beyond element 118, scientists are investigating the use of different projectile beams, such as Titanium-50, as alternatives to Calcium-48 for creating superheavy elements.[11]

## Troubleshooting Guide for Oganesson Synthesis Experiments

This guide addresses potential issues that can lead to a null or lower-than-expected detection rate for Oganesson atoms.

### Problem: No Oganesson decay chains detected after a long experimental run.

Below is a troubleshooting flowchart to diagnose potential issues in the synthesis experiment.

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Caption: Troubleshooting flowchart for Oganesson synthesis experiments.

## Quantitative Production Data

The production of Oganesson is characterized by extremely low yields. The table below summarizes the key quantitative data from the successful synthesis experiments.

Parameter	Value	Reference
Reaction	$^{249}\text{Cf} + ^{48}\text{Ca} \rightarrow ^{294}\text{Og} + 3\text{n}$	[2][3]
Projectile Ion	Calcium-48 ( $^{48}\text{Ca}$ )	[2]
Target Isotope	Californium-249 ( $^{249}\text{Cf}$ )	[2]
Beam Energy	~245 MeV	[10]
Fusion Cross Section	~0.3–0.6 picobarns (pb)	[1][6]
Total Beam Dose (2002-2005)	$> 4.0 \times 10^{19}$ Calcium ions	[2][3]
Total Experiment Time (2002-2005)	> 3380 hours	[2][3]
Number of Atoms Detected	3 (initial confirmed reports)	[3][4]
Half-life of $^{294}\text{Og}$	~0.7 - 0.89 milliseconds	[1][2][3]

## Experimental Protocols

### Protocol: Synthesis of Oganesson-294

This protocol provides a generalized methodology based on the successful experiments conducted at the Joint Institute for Nuclear Research (JINR).

#### 1. Ion Source and Acceleration:

- Generate a beam of Calcium-48 ( $^{48}\text{Ca}$ ) ions.
- Inject the ions into a heavy-ion cyclotron.
- Accelerate the  $^{48}\text{Ca}$  ions to a target energy of approximately 245 MeV.[10]

#### 2. Target Preparation:

- Prepare a rotating target consisting of a thin layer of Californium-249 oxide ( $^{249}\text{Cf}_2\text{O}_3$ ) deposited on a titanium foil.[2] The rotation helps to dissipate heat and prolong target life under intense ion bombardment.

### 3. Bombardment:

- Direct the accelerated  $^{48}\text{Ca}$  beam onto the rotating  $^{249}\text{Cf}$  target.
- The bombardment must be sustained for long periods, often spanning several months, to accumulate a sufficient beam dose to overcome the low reaction cross-section.[1][6]

### 4. Separation and Detection:

- The products of the nuclear reaction, including the desired  $^{294}\text{Og}$  atoms, recoil from the target.
- Use a gas-filled recoil separator to physically separate the superheavy  $^{294}\text{Og}$  nuclei from the unreacted beam ions and other lighter reaction byproducts based on their differing magnetic rigidity.
- Implant the separated recoils into a position-sensitive silicon detector.

### 5. Data Acquisition and Analysis:

- Monitor the silicon detector for characteristic alpha decay sequences.
- The identification of  $^{294}\text{Og}$  is made by observing its alpha decay to  $^{290}\text{Lv}$ , followed by the subsequent known decay chain of Livermorium, Flerovium, and so on.
- The position and time correlation of these decay events provides the evidence for the synthesis of a new element.



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Caption: General experimental workflow for the synthesis of Oganesson.

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- To cite this document: BenchChem. [Oganesson Production Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b606736#low-production-rate-of-oganesson-solutions\]](https://www.benchchem.com/product/b606736#low-production-rate-of-oganesson-solutions)

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